

Renierone stock solution preparation and stability in DMSO

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Renierone**
Cat. No.: **B13780145**

[Get Quote](#)

Application Notes and Protocols for Rotenone in DMSO

A Note on the Compound: The initial request specified "**Renierone**." However, literature searches indicate that "**Renierone**" is a marine sponge metabolite with limited available data for detailed protocol development. Due to the phonetic similarity and the extensive availability of detailed experimental data, this document provides information for Rotenone, a widely used mitochondrial complex I inhibitor. If "**Renierone**" was the intended compound, please provide a more specific identifier (e.g., CAS number) for a revised protocol.

Introduction to Rotenone

Rotenone is a naturally occurring isoflavanoid derived from the roots of plants like *Derris* and *Lonchocarpus* species. In cell biology and drug development, it is extensively used as a tool to induce mitochondrial dysfunction and oxidative stress. By inhibiting the mitochondrial electron transport chain at complex I (NADH dehydrogenase), Rotenone disrupts ATP synthesis and promotes the generation of reactive oxygen species (ROS), ultimately leading to apoptosis.^[1] ^[2]^[3] Its neurotoxic properties are often exploited to create cellular and animal models of Parkinson's disease.^[1]^[4]

Properties of Rotenone

Property	Value	Reference
CAS Number	83-79-4	[1] [4] [5] [6]
Molecular Formula	C ₂₃ H ₂₂ O ₆	[1] [4] [5] [6]
Molecular Weight	394.42 g/mol	[1] [4] [7]
Appearance	White to brownish-white crystalline solid	[1] [5] [8]
Purity	≥95%	[1] [4] [5]

Preparation of Rotenone Stock Solution in DMSO

Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing high-concentration stock solutions of Rotenone for in vitro studies.

Materials

- Rotenone powder (≥95% purity)
- Anhydrous, sterile DMSO
- Sterile, conical tubes (e.g., 1.5 mL or 15 mL)
- Vortex mixer
- Ultrasonic bath (optional, for enhancing solubility)[\[7\]](#)[\[9\]](#)
- Sterile syringe filter (0.22 µm)

Protocol for 100 mM Stock Solution Preparation

- Calculate the required mass of Rotenone:
 - To prepare 1 mL of a 100 mM stock solution:
 - Mass (g) = Molarity (mol/L) x Volume (L) x Molecular Weight (g/mol)

- Mass (g) = 0.1 mol/L x 0.001 L x 394.42 g/mol = 0.03944 g = 39.44 mg
- Dissolution:
 - Weigh out 39.44 mg of Rotenone powder and place it in a sterile conical tube.
 - Add 1 mL of sterile DMSO.
 - Vortex the solution vigorously for 1-2 minutes until the powder is completely dissolved. For higher concentrations, gentle warming to 37°C or sonication may be required to facilitate dissolution.[7][9]
- Sterilization:
 - Filter the stock solution through a 0.22 µm sterile syringe filter into a new sterile tube to remove any potential microbial contamination or undissolved particulates.
- Aliquoting and Storage:
 - Dispense the stock solution into single-use aliquots to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -20°C or -80°C.

Solubility Data

Solvent	Solubility	Reference
DMSO	~50 mg/mL (~126.77 mM)	[1][5][7]
Chloroform	~50 mg/mL	[1][5][6]
Ethanol	~5 mg/mL	[1][5]
Water	0.17 mg/L at 25°C (practically insoluble)	[8]

Stability of Rotenone in DMSO

Proper storage is crucial to maintain the integrity of the Rotenone stock solution.

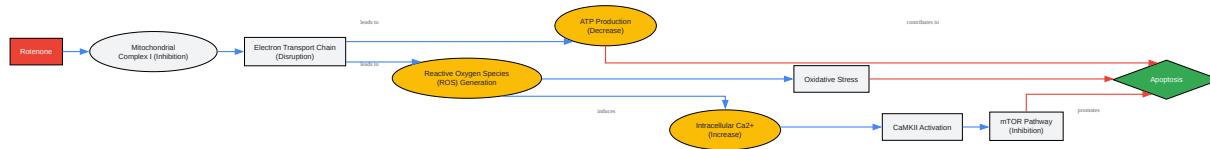
Condition	Stability	Recommendations	Reference
Solid Form	≥ 2-4 years at -20°C	Store in a tightly sealed container, protected from light.	[1][5]
DMSO Stock Solution	Up to 1 month at -80°C	Aliquot into single-use volumes to minimize freeze-thaw cycles. Purge with an inert gas before sealing.	[10]
Diluted in Media	Stable for only a few hours	Prepare fresh working solutions from the frozen stock for each experiment.	[10]

Note: Solutions of Rotenone in organic solvents can decompose and oxidize when exposed to light and air, often indicated by a color change to yellow, orange, and then deep red.[6][8]

Mechanism of Action and Signaling Pathway

Rotenone's primary mechanism of action is the inhibition of Complex I (NADH:ubiquinone oxidoreductase) in the mitochondrial electron transport chain.[2][3] This inhibition leads to a cascade of downstream effects, culminating in apoptotic cell death.

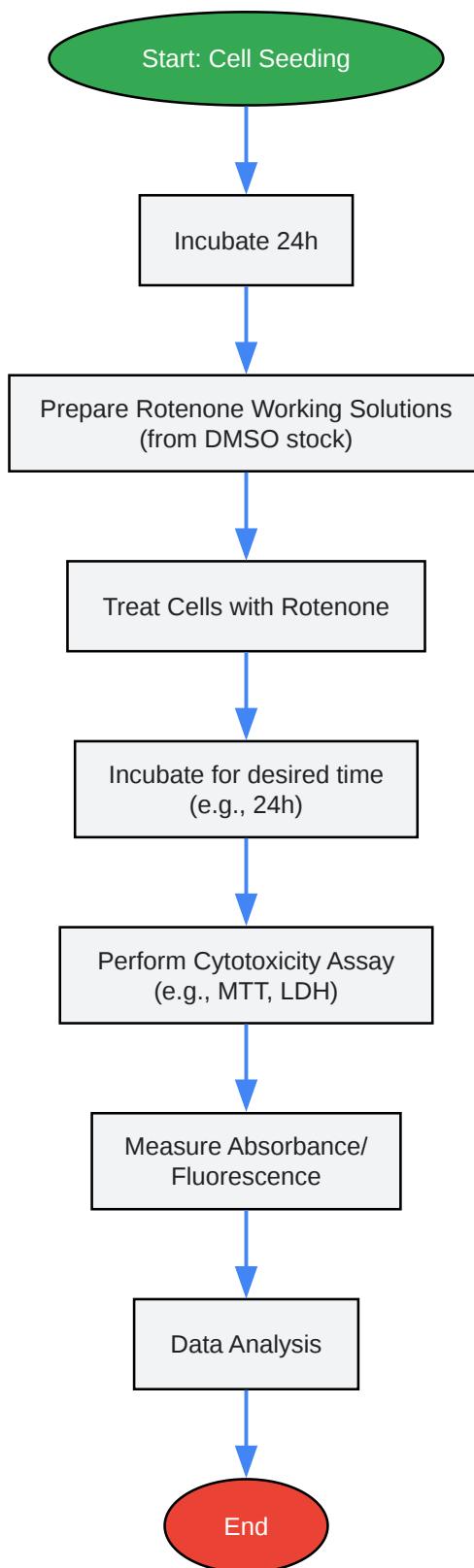
Signaling Pathway Diagram



[Click to download full resolution via product page](#)

Caption: Rotenone-induced signaling pathway leading to apoptosis.

Experimental Workflow for Cytotoxicity Assay



[Click to download full resolution via product page](#)

Caption: Workflow for a typical Rotenone-induced cytotoxicity experiment.

Experimental Protocol: Rotenone-Induced Cytotoxicity in Cell Culture

This protocol describes a general method for assessing the cytotoxic effects of Rotenone on a cultured cell line (e.g., SH-SY5Y neuroblastoma or NSC34 motor neuron cells) using an MTT assay for cell viability.[\[11\]](#)[\[12\]](#)

Materials

- Cultured cells (e.g., SH-SY5Y)
- Complete cell culture medium (e.g., DMEM with 10% FBS)
- 96-well cell culture plates
- Rotenone stock solution (100 mM in DMSO)
- Phosphate-Buffered Saline (PBS)
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS)
- Solubilization buffer (e.g., DMSO or a solution of 10% SDS in 0.01 M HCl)
- Microplate reader

Procedure

- Cell Seeding:
 - Seed cells into a 96-well plate at a density of 2×10^4 cells/well in 100 μ L of complete medium.
 - Incubate for 24 hours at 37°C in a 5% CO₂ incubator to allow for cell attachment.
- Preparation of Working Solutions:

- Prepare serial dilutions of the Rotenone stock solution in complete culture medium to achieve the desired final concentrations (e.g., 1 nM to 10 µM).
- Important: The final concentration of DMSO in the culture medium should not exceed 0.1% to avoid solvent-induced toxicity. Prepare a vehicle control containing the same final concentration of DMSO as the highest Rotenone concentration.
- Cell Treatment:
 - Remove the old medium from the wells.
 - Add 100 µL of the prepared Rotenone working solutions or vehicle control to the respective wells.
 - Incubate the plate for 24 hours (or a desired time course) at 37°C in a 5% CO₂ incubator.
[11]
- MTT Assay:
 - After the incubation period, add 10 µL of MTT solution (5 mg/mL) to each well.
 - Incubate for 3-4 hours at 37°C, allowing viable cells to metabolize the MTT into formazan crystals.
 - Carefully remove the medium from each well.
 - Add 100 µL of solubilization buffer (e.g., DMSO) to each well to dissolve the formazan crystals.
 - Shake the plate gently for 10 minutes to ensure complete dissolution.[11]
- Data Acquisition:
 - Measure the absorbance at 570 nm using a microplate reader.
- Data Analysis:
 - Calculate cell viability as a percentage of the vehicle-treated control cells.

- Plot a dose-response curve and determine the IC₅₀ value (the concentration of Rotenone that inhibits 50% of cell viability).

These protocols provide a framework for the preparation and use of Rotenone in a research setting. Investigators should optimize concentrations and incubation times based on their specific cell type and experimental goals.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fnkprddata.blob.core.windows.net [fnkprddata.blob.core.windows.net]
- 2. Mechanism of Toxicity in Rotenone Models of Parkinson's Disease | Journal of Neuroscience [jneurosci.org]
- 3. youtube.com [youtube.com]
- 4. selleckchem.com [selleckchem.com]
- 5. cdn.caymanchem.com [cdn.caymanchem.com]
- 6. sigmaaldrich.com [sigmaaldrich.com]
- 7. file.medchemexpress.com [file.medchemexpress.com]
- 8. Rotenone | C23H22O6 | CID 6758 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. apexbt.com [apexbt.com]
- 10. researchgate.net [researchgate.net]
- 11. Bee Venom Protects against Rotenone-Induced Cell Death in NSC34 Motor Neuron Cells - PMC [pmc.ncbi.nlm.nih.gov]
- 12. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Renierone stock solution preparation and stability in DMSO]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b13780145#renierone-stock-solution-preparation-and-stability-in-dmso>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com